

molecular structure and formula of Triethyl 4phosphonocrotonate

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Compound of Interest

Compound Name: Triethyl 4-phosphonocrotonate

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An In-depth Technical Guide to Triethyl 4phosphonocrotonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triethyl 4-phosphonocrotonate**, a versatile reagent in organic synthesis. The document details its molecular structure, physicochemical properties, and core applications, with a focus on its role in the Horner-Wadsworth-Emmons reaction. Detailed experimental protocols and workflow visualizations are provided to support its practical application in research and development.

Molecular Structure and Formula

Triethyl 4-phosphonocrotonate is a phosphonate ester that serves as a key building block in the synthesis of more complex organic molecules.[1] It is recognized for its utility in creating carbon-carbon double bonds with a high degree of stereoselectivity.

The fundamental details of the molecule are as follows:

- Molecular Formula: C10H19O5P[1]
- Linear Formula: (C2H5O)2P(O)CH2CH=CHCO2C2H5



- Synonyms: 4-(Diethoxyphosphinyl)-2-butenoic acid ethyl ester, 4-Phosphonocrotonic acid triethyl ester.[1]
- SMILES: CCOC(=O)\C=C\CP(=O)(OCC)OCC
- InChl Key: LXLODBXSCRTXFG-BQYQJAHWSA-N

Physicochemical and Quantitative Data

The physical and chemical properties of **Triethyl 4-phosphonocrotonate** are summarized in the table below. This data is critical for its proper handling, storage, and application in experimental setups.

Property	Value	Reference(s)
Molecular Weight	250.23 g/mol	[1]
CAS Number	10236-14-3	[1]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.128 g/mL at 25 °C	[1]
Boiling Point	135 °C at 0.4 mmHg	[1]
Refractive Index	n20/D 1.455	[1]
Purity/Assay	≥ 89% (GC) or 90% (technical grade)	[1]
Storage	Store at room temperature	[1]
Flash Point	113 °C (235.4 °F) - closed cup	

Core Application: The Horner-Wadsworth-Emmons (HWE) Reaction

Triethyl 4-phosphonocrotonate is predominantly used as a reagent in the Horner-Wadsworth-Emmons (HWE) reaction.[2] This reaction is a powerful and widely used method for



the stereoselective synthesis of alkenes, particularly favoring the formation of (E)-alkenes (trans-isomers).[3][4]

The HWE reaction involves the reaction of a stabilized phosphonate carbanion with an aldehyde or ketone.[3] The phosphonate carbanion, generated by deprotonating **Triethyl 4-phosphonocrotonate** with a suitable base, is more nucleophilic and less basic than the ylides used in the traditional Wittig reaction.[3] A key advantage of the HWE reaction is that the byproduct, a dialkylphosphate salt, is water-soluble and easily removed during aqueous workup, simplifying product purification.[3]

Experimental Protocols Generalized Protocol for the Horner-WadsworthEmmons Olefination

This protocol describes a general procedure for the olefination of an aldehyde using **Triethyl 4-phosphonocrotonate**. The specific base, solvent, and temperature may be modified depending on the substrate.

Materials:

- Triethyl 4-phosphonocrotonate
- Anhydrous solvent (e.g., Tetrahydrofuran (THF))
- Base (e.g., Sodium hydride (NaH), n-Butyllithium (n-BuLi), or DBU/LiCl)[4][5]
- Aldehyde or ketone substrate
- Anhydrous reaction vessel with a nitrogen or argon atmosphere
- Magnetic stirrer
- Syringes for reagent addition
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., ethyl acetate)



Drying agent (e.g., anhydrous magnesium sulfate)

Methodology:

- Preparation of the Phosphonate Carbanion:
 - Under an inert atmosphere (N2 or Ar), add the anhydrous solvent (e.g., THF) to the reaction vessel.
 - Add the base. If using sodium hydride (NaH), it may be washed with hexanes to remove mineral oil.[6]
 - Cool the suspension to an appropriate temperature (e.g., 0 °C for NaH or -78 °C for n-BuLi).[6]
 - Slowly add Triethyl 4-phosphonocrotonate dropwise to the stirred suspension of the base.
 - Allow the mixture to stir for 15-30 minutes to ensure complete formation of the phosphonate carbanion (a stabilized ylide).[6]
- Reaction with the Carbonyl Compound:
 - Dissolve the aldehyde or ketone substrate in the anhydrous solvent.
 - While maintaining the reaction temperature (e.g., -78 °C), add the solution of the carbonyl compound dropwise to the carbanion solution.[6]
 - Monitor the reaction progress using an appropriate technique, such as Thin Layer
 Chromatography (TLC). The reaction time can range from 15 minutes to several hours.[6]
- Reaction Quench and Workup:
 - Once the reaction is complete, slowly warm the mixture to room temperature.
 - Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride (NH4Cl).



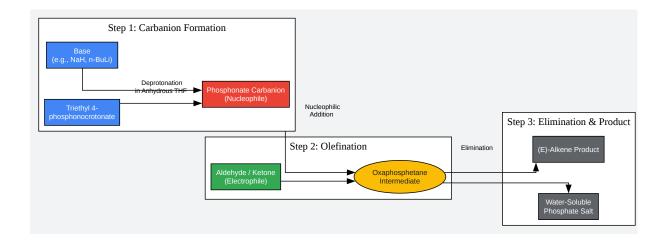
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., MgSO4 or Na2SO4).

Purification:

- Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator.
- Purify the resulting crude product by column chromatography on silica gel to obtain the desired alkene.

Mandatory Visualizations

The following diagrams illustrate the key workflow and reaction mechanism associated with **Triethyl 4-phosphonocrotonate**.



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Caption: Workflow of the Horner-Wadsworth-Emmons (HWE) reaction.

Applications in Research and Drug Development

Triethyl 4-phosphonocrotonate is a valuable tool for chemists, particularly in the pharmaceutical and agricultural sectors.

- Pharmaceutical Development: It plays a role in the synthesis of complex, biologically active
 molecules.[1] Its ability to form specific alkene isomers is crucial in constructing drug
 candidates, including potential anti-cancer compounds and GPR40 agonists.[1]
- Natural Product Synthesis: The HWE reaction using phosphonocrotonates is a key step in the total synthesis of various natural products, such as the macrocyclic core of Ansatrienins.
 [2]
- Agricultural Chemistry: This compound serves as a precursor for developing herbicides and pesticides. The phosphonate group can enhance the biological activity of these crop protection agents.[1]
- Organic and Materials Science: Beyond its primary applications, it is used in the creation of complex organic compounds and is explored for its potential in developing new polymers and materials.[1]

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